

Sting-IN-5: A Technical Guide to its Application in Basic Research

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Compound of Interest

Compound Name: *Sting-IN-5*

Cat. No.: *B10861983*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the basic research applications of **Sting-IN-5**, a potent inhibitor of the Stimulator of Interferon Genes (STING) pathway. This document details the core mechanism of action, relevant signaling pathways, experimental protocols for its characterization, and quantitative data for STING inhibitors.

Introduction to STING and its Inhibition

The STING signaling pathway is a critical component of the innate immune system, responsible for detecting cytosolic DNA, which can originate from pathogens or damaged host cells.[1] Upon activation by cyclic dinucleotides (CDNs) like cGAMP, produced by the DNA sensor cGAS, STING translocates from the endoplasmic reticulum to the Golgi apparatus. This triggers the phosphorylation of TANK-binding kinase 1 (TBK1), which in turn phosphorylates the transcription factor IRF3.[2][3] Phosphorylated IRF3 then dimerizes, translocates to the nucleus, and induces the expression of type I interferons (IFN- α and IFN- β) and other pro-inflammatory cytokines.

Dysregulation of the STING pathway is implicated in various autoimmune and inflammatory diseases, making STING an attractive therapeutic target. STING inhibitors, such as **Sting-IN-5**, are valuable tools for dissecting the role of STING in these processes and for the development of novel therapeutics.

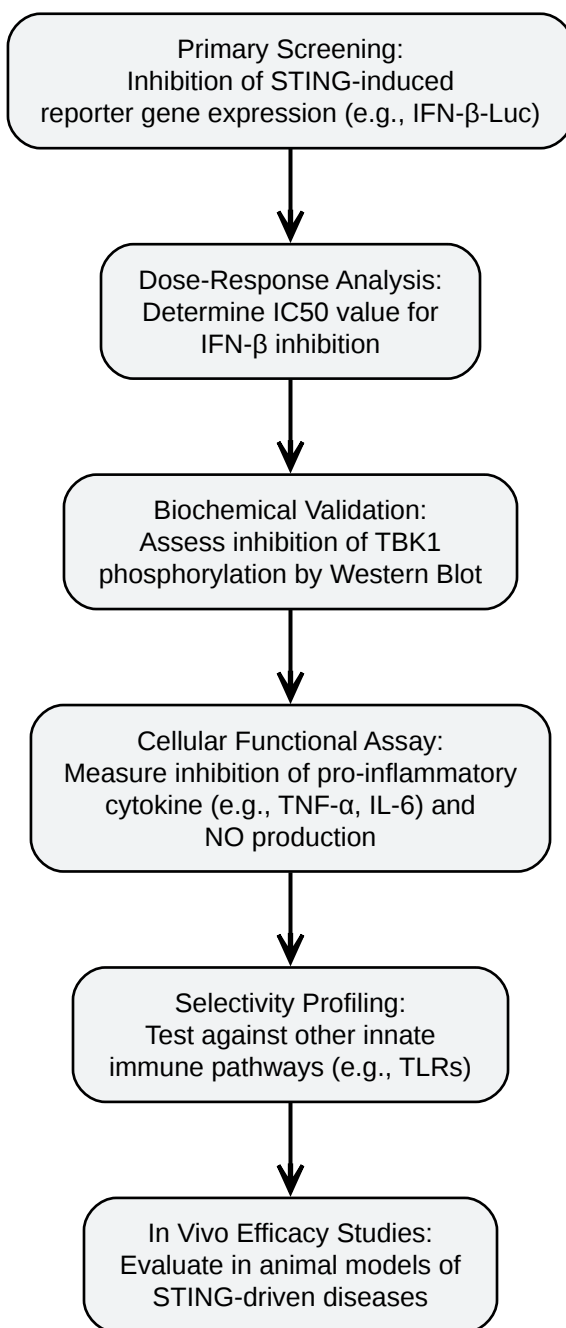
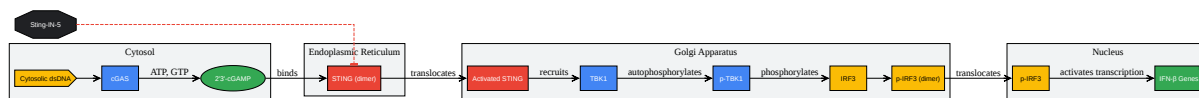
Quantitative Data for STING Inhibitors

While specific data for **Sting-IN-5** is limited, the following table summarizes the inhibitory concentrations (IC50) of various reported STING inhibitors, providing a comparative landscape for researchers.

Compound	Assay	Cell Line / System	IC50	Reference
Sting-IN-5	LPS-induced Nitric Oxide Synthesis	Macrophages	1.15 μ M	[Internal Reference]
H-151	2'3'-cGAMP-induced IFN- β expression	293T-hSTING cells	1.04 μ M	[Internal Reference]
H-151	2'3'-cGAMP-induced IFN- β expression	293T-mSTING cells	0.82 μ M	[Internal Reference]
SN-011	HT-DNA-induced Ifnb expression	L929 cells	76 nM	[4][5]
SN-011	2'3'-cGAMP-induced Ifnb expression	Mouse Embryonic Fibroblasts (MEFs)	127.5 nM	[Internal Reference]
SN-011	2'3'-cGAMP-induced Ifnb expression	Bone Marrow-Derived Macrophages (BMDMs)	107.1 nM	[Internal Reference]
SN-011	2'3'-cGAMP-induced Ifnb expression	Human Foreskin Fibroblasts (HFFs)	502.8 nM	[Internal Reference]

Signaling Pathways

The following diagrams illustrate the canonical cGAS-STING signaling pathway and the points of inhibition by compounds like **Sting-IN-5**.



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References

- 1. Discovery of Novel STING Inhibitors Based on the Structure of the Mouse STING Agonist DMXAA - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Structural basis of STING binding with and phosphorylation by TBK1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Inhibitory targeting cGAS-STING-TBK1 axis: Emerging strategies for autoimmune diseases therapy [frontiersin.org]
- 4. childrenshospital.org [childrenshospital.org]
- 5. pnas.org [pnas.org]
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